

Essential Safety and Logistical Information for Handling 2-(Trifluoroacetyl)cyclopentanone

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Compound of Interest

Compound Name: 2-(Trifluoroacetyl)cyclopentanone

Cat. No.: B1276667

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2-(Trifluoroacetyl)cyclopentanone** (CAS Number: 361-73-9) is not readily available in public databases. The information provided below is based on general principles for handling fluorinated ketones and data from structurally similar compounds. It is imperative to obtain a substance-specific SDS from your supplier before any handling, storage, or disposal of this chemical. The absence of complete data underscores the need for a cautious and conservative approach to safety.

Immediate Safety and Handling Precautions

Due to the presence of the trifluoroacetyl group, this compound may exhibit different reactivity and toxicity profiles compared to its non-fluorinated analog, 2-acetylcyclopentanone. Therefore, enhanced precautions are warranted.

Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors.
Hand Protection	Chemically resistant gloves (e.g., Butyl rubber, Viton™).	Prevents skin contact.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Avoids inhalation of vapors.

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Read and understand the supplier-provided Safety Data Sheet (SDS) thoroughly.
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Have an emergency spill kit readily accessible.
- Handling:
 - Conduct all work with **2-(Trifluoroacetyl)cyclopentanone** inside a certified chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.^[1]
 - Use compatible labware (e.g., glass, PTFE).
 - Keep the container tightly closed when not in use to prevent the release of vapors.^[1]
 - Avoid inhalation of any vapors or mists.^[1]

- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
 - Keep containers tightly sealed.[\[2\]](#)

Disposal Plan

All waste containing **2-(Trifluoroacetyl)cyclopentanone** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste, including contaminated consumables (e.g., gloves, pipette tips), in a designated and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Procedure:
 - Dispose of the hazardous waste through a licensed and certified hazardous waste disposal company.
 - Follow all local, state, and federal regulations for chemical waste disposal.[\[2\]](#)

Quantitative Data

The following data for **2-(Trifluoroacetyl)cyclopentanone** is limited and based on predicted values from a single supplier source. Experimental data for the non-fluorinated analog, 2-acetylcyclopentanone, is provided for comparison but should not be used as a direct substitute for safety decisions.

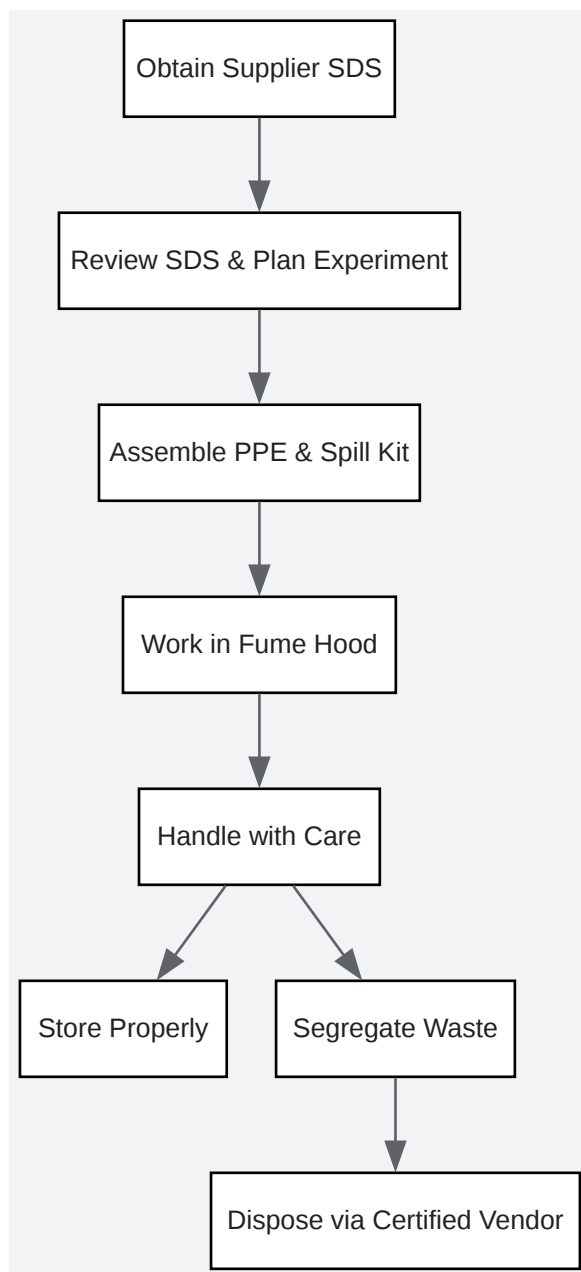
Property	2-(Trifluoroacetyl)cyclopentanone (Predicted)	2-Acetylcyclopentanone (Experimental)
Molecular Formula	C ₇ H ₇ F ₃ O ₂	C ₇ H ₁₀ O ₂
Molecular Weight	180.12 g/mol	126.15 g/mol [2]
Boiling Point	66 °C @ 21-22 Torr[3]	72-75 °C @ 8 mmHg[2]
Density	1.355 ± 0.06 g/cm ³ [3]	1.043 g/mL at 25 °C

Experimental Protocols Cited

Detailed experimental protocols for the safe handling of **2-(Trifluoroacetyl)cyclopentanone** are not available in the reviewed literature. The operational plan provided above is based on standard laboratory safety practices for handling potentially hazardous chemicals.

Visualizations

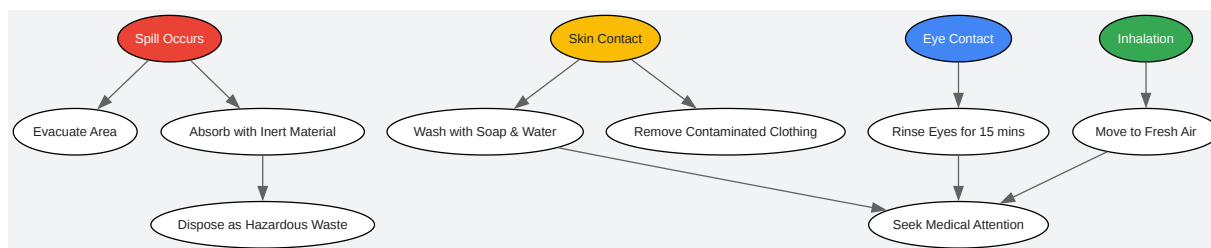
Logical Relationship for Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **2-(Trifluoroacetyl)cyclopentanone**.

Emergency Response Logic



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Caption: Immediate response actions for different exposure scenarios.

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